

Application Notes and Protocols for Dyeing Nylon with Disperse Brown 1

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Compound of Interest

Compound Name: *Disperse Brown 1*

Cat. No.: *B1345095*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the dyeing of nylon (polyamide) fibers with **Disperse Brown 1** (C.I. 11152). The information is intended for use in a laboratory setting for research and development purposes.

Introduction

Disperse Brown 1 is an azo-class disperse dye used for coloring hydrophobic fibers.^[1] It is suitable for dyeing polyester, acetate, and polyamide (nylon) fibers, producing a reddish-brown to deep brown shade.^[1] When dyeing nylon, **Disperse Brown 1**, like other disperse dyes, offers the advantage of good leveling properties, which minimizes the risk of uneven dyeing (barré) that can occur with acid dyes.^[2] However, the wet fastness of disperse dyes on nylon is typically moderate, making them most suitable for applications that do not require high wash fastness.^[2] The dyeing process is carried out in an aqueous medium under acidic conditions and at elevated temperatures to facilitate the diffusion of the non-ionic dye molecules into the amorphous regions of the nylon fibers.^[3]

Data Presentation

The fastness properties of **Disperse Brown 1** on polyamide fibers are summarized in the table below. These ratings provide a quantitative measure of the dyed fabric's resistance to various environmental factors.

Fastness Test	Standard	Fading	Staining
Ironing	ISO	4-5	4
Light	ISO	5-6	-
Perspiration	ISO	4-5	5
Washing	ISO	4-5	5
Ironing	AATCC	4-5	4
Light	AATCC	5	-
Perspiration	AATCC	5	5
Washing	AATCC	5	5

Data sourced from World Dye Variety. Ratings are on a scale of 1 to 5, with 5 representing the best fastness.

Experimental Protocols

This section details the necessary materials, equipment, and step-by-step procedures for dyeing nylon fabric with **Disperse Brown 1** in a laboratory setting.

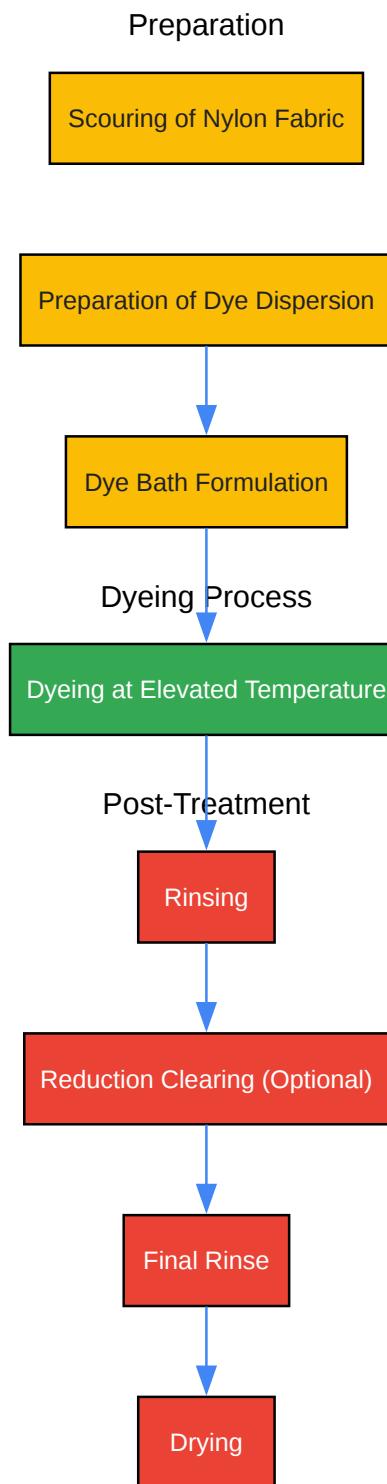
Materials and Equipment

- Nylon 6 or Nylon 6,6 fabric
- **Disperse Brown 1** dye powder
- Dispersing agent
- Leveling agent
- Acetic acid (or other suitable acid for pH adjustment)
- Sodium carbonate (for scouring)
- Non-ionic detergent (for scouring and after-treatment)

- Laboratory dyeing machine (e.g., beaker dyer)
- Beakers, graduated cylinders, and pipettes
- Stirring rods
- pH meter or pH paper
- Heating plate with magnetic stirrer
- Analytical balance
- Drying oven

Experimental Workflow Diagram

Experimental Workflow for Dyeing Nylon with Disperse Brown 1

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Caption: Workflow for the nylon dyeing process.

Detailed Methodologies

1. Scouring (Pre-treatment)

- Objective: To remove any impurities, oils, and sizing agents from the nylon fabric to ensure uniform dye uptake.
- Procedure:
 - Prepare a scouring bath with 2 g/L of sodium carbonate and 1-2 g/L of a non-ionic detergent in deionized water.
 - Immerse the nylon fabric in the bath at a liquor ratio of 1:20 (e.g., 5 grams of fabric in 100 mL of solution).
 - Heat the bath to 70-80°C and maintain this temperature for 30 minutes with gentle stirring.
 - Remove the fabric, rinse it thoroughly with hot water, and then with cold water until the rinse water is clear and neutral.

2. Dye Dispersion Preparation

- Objective: To create a stable and fine dispersion of the water-insoluble **Disperse Brown 1**.
- Procedure:
 - Weigh the required amount of **Disperse Brown 1** dye powder (e.g., 1% on weight of fabric - owf).
 - Create a paste by adding a small amount of a dispersing agent and a little warm water (40-50°C).
 - Gradually add more warm water while stirring continuously to form a fine, stable dispersion.

3. Dye Bath Formulation

- Objective: To prepare the dyeing medium with the necessary chemicals for optimal dyeing.

- Procedure:
 - Fill the dyeing vessel with deionized water to the required liquor ratio (e.g., 1:20).
 - Add a dispersing agent (e.g., 1 g/L) and a leveling agent (e.g., 0.5-1 g/L) to the dyebath and stir until dissolved.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
 - Add the prepared dye dispersion to the bath and stir thoroughly.

4. Dyeing Process

- Objective: To transfer the disperse dye from the dye bath into the nylon fiber.
- Procedure:
 - Introduce the scoured and wetted nylon fabric into the dye bath at a temperature of approximately 40-50°C.
 - Raise the temperature of the dye bath to 95-100°C at a rate of 1-2°C per minute.
 - Maintain the dyeing temperature at 95-100°C for 45-60 minutes, ensuring the fabric is fully immersed and gently agitated.
 - After the dyeing cycle, cool the dye bath down to 60-70°C before removing the fabric.

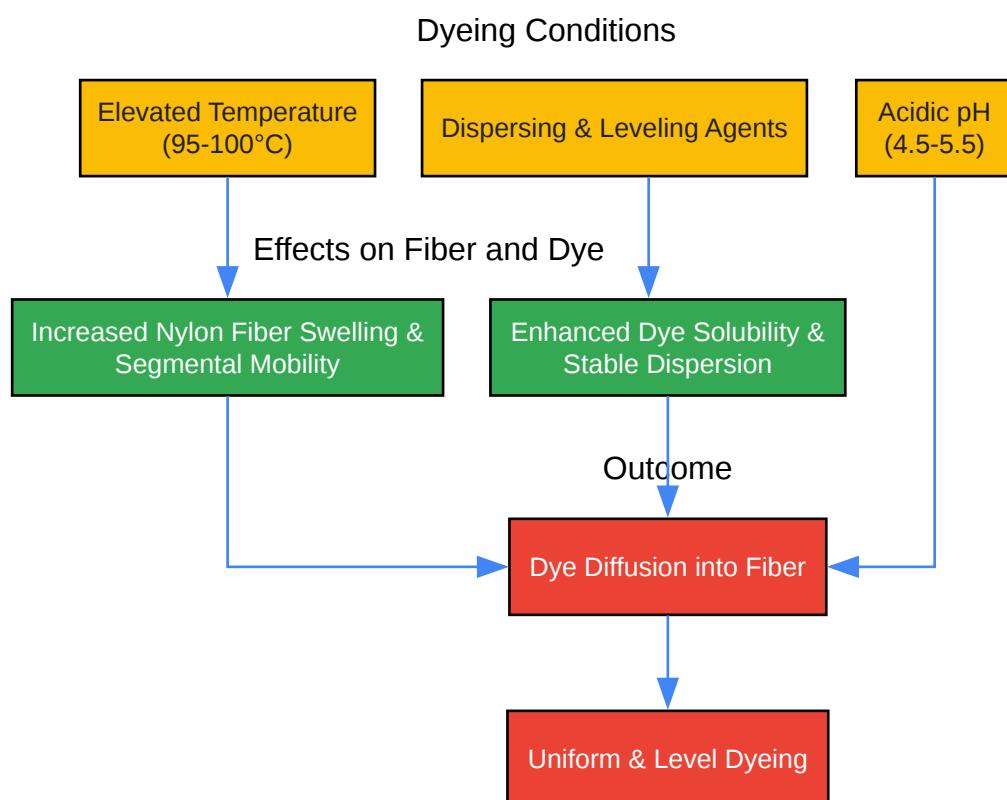
5. Rinsing and After-treatment

- Objective: To remove unfixed dye from the fabric surface to improve wet fastness.
- Procedure:
 - Rinse the dyed fabric thoroughly with warm water, followed by cold water.
 - For deeper shades or to improve wash fastness, a reduction clearing process can be performed. This involves treating the fabric in a bath containing sodium hydrosulfite and a non-ionic detergent at 60-70°C for 15-20 minutes.

- After reduction clearing (if performed), rinse the fabric again with hot and cold water.
- Squeeze the excess water from the fabric and dry it in an oven or air-dry at room temperature.

Signaling Pathway/Logical Relationship Diagram

Logical Relationships in Disperse Dyeing of Nylon



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Caption: Key factors in the disperse dyeing of nylon.

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